

Application Notes and Protocols: Copper Tripeptide-3 for In Vitro Experiments

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Compound of Interest

Compound Name: Copper tripeptide-3

Cat. No.: B15138804

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Introduction

Copper tripeptide-3, which includes variants like GHK-Cu (Glycyl-L-Histidyl-L-Lysine-Cu) and AHK-Cu (Alanine-L-Histidyl-L-Lysine-Cu), is a well-documented bioactive peptide with a high affinity for copper ions.^{[1][2][3][4]} It is recognized for its role in tissue regeneration, wound healing, anti-inflammatory processes, and stimulation of collagen synthesis.^[1] These properties make it a molecule of significant interest for in vitro research in fields such as dermatology, regenerative medicine, and cosmetology. Proper solubilization and handling are critical to ensure the peptide's stability and bioactivity for reliable and reproducible experimental outcomes. This document provides detailed application notes and protocols for the solubilization and use of **Copper tripeptide-3** in in vitro experiments.

Data Presentation: Solubility of Copper Tripeptide-3

The solubility of **Copper tripeptide-3** is a critical factor for preparing stock solutions for in vitro studies. The following table summarizes the quantitative solubility data for **Copper tripeptide-3** (specifically noted as AHK-Cu in one source) in common laboratory solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Reference
Water (H ₂ O)	≥ 43.75 mg/mL	≥ 105.19 mM	Saturation point was not reached.	
DMSO	4.38 mg/mL	10.53 mM	Requires sonication for dissolution.	

Note: The molecular weight of AHK-Cu is 415.93 g/mol .

Experimental Protocols

Storage and Handling of Lyophilized Powder

Proper storage of lyophilized **Copper tripeptide-3** is essential to maintain its integrity and bioactivity.

- Long-term Storage: For long-term storage (months to years), the lyophilized powder should be stored at -20°C or -80°C in a sealed container, protected from light and moisture.
- Short-term Storage: For short-term storage (days to weeks), refrigeration at 4°C is acceptable.
- Handling: Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation. Handle the powder in a clean, dry environment.

Protocol for Preparation of Stock Solutions

This protocol outlines the steps for preparing a sterile stock solution of **Copper tripeptide-3** for use in cell culture experiments.

Materials:

- Lyophilized **Copper tripeptide-3** powder

- Sterile, endotoxin-free water (e.g., cell culture grade water, WFI) or sterile phosphate-buffered saline (PBS)
- Sterile conical tubes (1.5 mL or 15 mL)
- Sterile 0.22 μm syringe filter
- Sterile syringes
- Vortex mixer
- Ultrasonic bath (if using DMSO)

Procedure:

- Calculate the required volume of solvent: Based on the desired stock solution concentration and the mass of the peptide in the vial, calculate the volume of solvent needed. For example, to prepare a 10 mM stock solution from 10 mg of AHK-Cu (MW: 415.93 g/mol), you would need approximately 2.4 mL of solvent.
- Solvent Selection: For most cell culture applications, sterile, endotoxin-free water is the recommended solvent due to its high solubility and biocompatibility. If DMSO is required, be mindful of its potential cytotoxicity at higher concentrations in your specific cell line.
- Reconstitution:
 - Carefully add the calculated volume of sterile water or PBS to the vial containing the lyophilized peptide.
 - Gently swirl the vial to dissolve the powder. Avoid vigorous shaking to prevent peptide degradation.
 - If the peptide does not dissolve completely, gentle vortexing for a few seconds can be applied. For DMSO, sonication may be necessary to achieve full dissolution.
- Sterilization: To ensure sterility for cell culture use, filter the reconstituted stock solution through a 0.22 μm syringe filter into a sterile conical tube. This step is crucial to prevent microbial contamination of your experiments.

- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the peptide.
 - Aqueous Solutions: Store aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).
 - DMSO Solutions: Store aliquots at -20°C for up to 1 month or -80°C for up to 6 months.

In Vitro Experimental Guidelines

Copper tripeptide-3 is typically used in in vitro models at concentrations ranging from nanomolar (nM) to micromolar (μM). The optimal concentration will depend on the cell type and the specific biological endpoint being investigated.

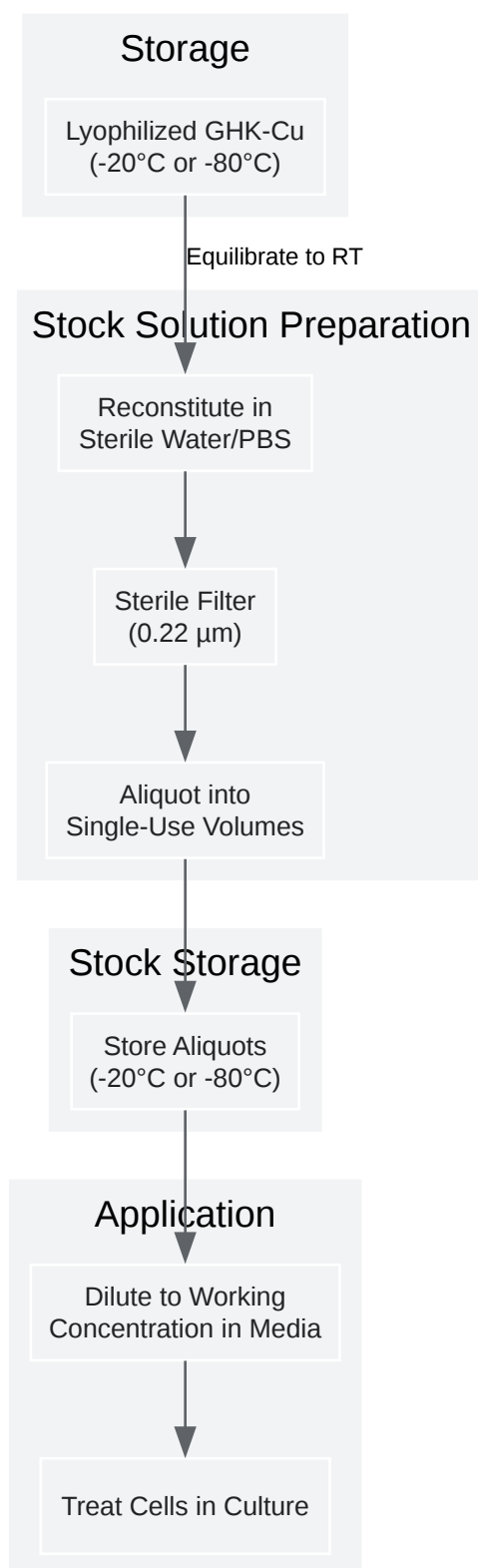
Example Experimental Setup (Dermal Fibroblasts):

- Cell Seeding: Plate human dermal fibroblasts at a suitable density in a multi-well plate and allow them to adhere overnight.
- Treatment Preparation: Prepare working concentrations of **Copper tripeptide-3** by diluting the stock solution in the appropriate cell culture medium. For example, to achieve a final concentration of 10 μM in 1 mL of medium, add 1 μL of a 10 mM stock solution.
- Treatment: Replace the existing medium with the medium containing the desired concentrations of **Copper tripeptide-3** (e.g., 10 pM - 100 μM). Include a vehicle control (medium with the same amount of solvent used for the stock solution).
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours).
- Analysis: Assess cellular responses such as:
 - Cell Proliferation and Viability: Using assays like MTT, WST-1, or cell counting. Studies have shown increased growth and viability of dermal fibroblasts with **Copper tripeptide-3** treatment.

- Collagen Production: Quantify collagen type I production via ELISA or Western blot.
Copper tripeptide-3 has been shown to stimulate collagen formation.
- Gene Expression Analysis: Use qRT-PCR to measure the expression of genes related to extracellular matrix remodeling (e.g., MMPs, TIMPs), growth factors (e.g., VEGF, TGF- β), and apoptosis (e.g., Bcl-2, Bax).

Mandatory Visualizations

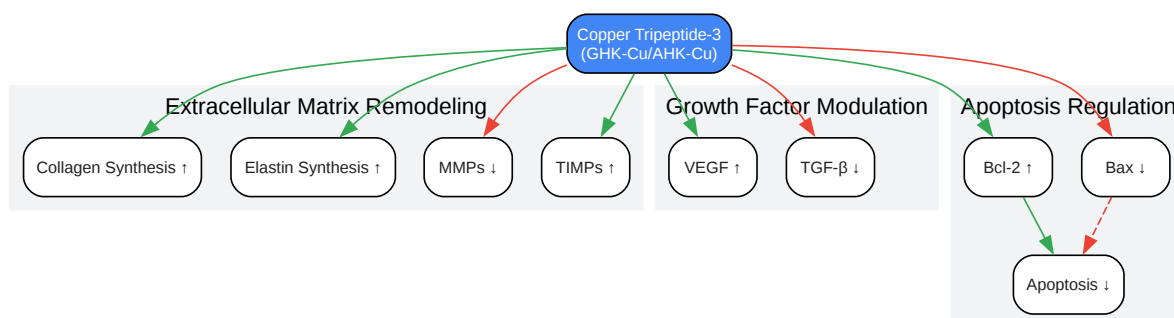
Experimental Workflow: Solubilization of Copper Tripeptide-3



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Caption: Workflow for preparing **Copper tripeptide-3** stock solutions.

Signaling Pathways Influenced by Copper Tripeptide-3



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Caption: Key signaling pathways modulated by **Copper tripeptide-3**.

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